

# Technical Support Center: Reducing Macrosegregation Defects in Continuously Cast Steel Slabs

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: STEEL

Cat. No.: B1175346

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing macrosegregation defects in continuously cast **steel** slabs.

## Troubleshooting Guides

This section addresses specific issues you might encounter during your experiments in a question-and-answer format.

Issue: Centerline Segregation

Question: What are the primary causes of severe centerline segregation in my continuously cast **steel** slabs, and how can I mitigate it?

Answer:

Severe centerline segregation is a common defect in continuously cast slabs and is primarily caused by the transport of solute-enriched liquid to the slab's center during the final stages of solidification.<sup>[1][2]</sup> Key contributing factors include:

- High Superheat: Elevated pouring temperatures increase the liquid core's length, promoting the movement of the enriched liquid.<sup>[2]</sup>

- **High Casting Speed:** Faster casting speeds can lead to an unstable solidification front and increased fluid flow at the centerline.
- **Bulging of the Solidified Shell:** The pressure from the liquid core can cause the solidified shell to bulge between support rolls, drawing the solute-rich liquid to the center.[3]
- **Solidification Shrinkage:** As the **steel** solidifies, it shrinks, creating a suction effect that pulls the last, most segregated liquid to the thermal center.[3]

#### Troubleshooting Steps:

- **Optimize Casting Temperature:** Lowering the superheat of the molten **steel** can help in promoting the formation of a larger equiaxed crystal zone, which can help in entrapping the segregated liquid and reducing its movement to the centerline.[2]
- **Adjust Casting Speed:** Reducing the casting speed can create a more stable solidification front and lessen the flow of enriched liquid to the center.
- **Implement or Optimize Soft Reduction:** Mechanical soft reduction (MSR) involves applying a gentle reduction to the slab thickness at the final stage of solidification. This technique compensates for solidification shrinkage and helps to minimize the voids where segregated liquid can accumulate.[4] The amount and position of the reduction are critical parameters to control.
- **Ensure Proper Roll Alignment and Cooling:** Proper alignment of the support rolls is crucial to prevent bulging of the solidified shell. Additionally, optimized and uniform secondary cooling can help in maintaining a stable solidification front.[5]

#### Issue: V-Segregation

**Question:** I am observing V-shaped segregation patterns in my **steel** slabs. What causes this defect and what are the recommended solutions?

**Answer:**

V-segregation, characterized by V-shaped channels of enriched solute, is another form of macrosegregation that can compromise the mechanical properties of the **steel**. [6] The primary

causes include:

- **Thermosolutal Convection:** Density differences in the molten **steel**, caused by variations in temperature and solute concentration, can lead to convective currents that carry enriched liquid into channels.
- **Interdendritic Fluid Flow:** The flow of solute-rich liquid through the network of solidifying dendrites can create these V-shaped patterns.<sup>[6]</sup>
- **Sudden Changes in Solidification Rate:** Fluctuations in casting speed or cooling can disrupt the solidification front and promote the formation of segregation channels.

Troubleshooting Steps:

- **Control Cooling Rate:** A controlled and consistent cooling rate helps in maintaining a stable solidification front, which can prevent the formation of channels for the enriched liquid to flow through.
- **Optimize **Steel** Composition:** The composition of the **steel** can influence its solidification behavior. Certain alloying elements can affect the density of the liquid and solid phases, thereby influencing thermosolutal convection.
- **Minimize Casting Interruptions:** Avoid abrupt changes in casting speed and ensure a steady flow of molten **steel** to maintain a stable solidification process.

Issue: Inconsistent or Unexpected Segregation Analysis Results

Question: My quantitative analysis of macrosegregation using SEM-EDS is yielding inconsistent results. What are the potential sources of error and how can I improve my experimental protocol?

Answer:

Inconsistent results in SEM-EDS analysis of macrosegregation can stem from several factors related to sample preparation and the analytical procedure itself.

Potential Sources of Error:

- **Improper Sample Preparation:** A poorly polished surface can lead to topographical effects that interfere with the X-ray analysis, causing inaccurate elemental quantification.
- **Incorrect Standardization:** The accuracy of quantitative analysis heavily relies on the use of appropriate and well-characterized standards.
- **Beam-Specimen Interaction:** The interaction volume of the electron beam with the sample can be larger than the feature of interest, leading to an averaging of the composition from surrounding areas.

#### Improving Your Protocol:

- **Meticulous Sample Preparation:** Ensure the sample surface is flat, highly polished, and free from contaminants. A final polishing step with a fine diamond suspension is recommended.
- **Use Certified Reference Materials:** Calibrate your SEM-EDS system using certified reference materials with a composition similar to your **steel** samples.
- **Optimize Analytical Parameters:** Use an appropriate accelerating voltage and beam current to achieve a good signal-to-noise ratio while minimizing the interaction volume. A lower accelerating voltage can reduce the penetration depth of the electron beam.
- **Perform Multiple Measurements:** To ensure statistical relevance, perform measurements at multiple points within and outside the segregated zones.

## Frequently Asked Questions (FAQs)

Q1: What is the fundamental difference between microsegregation and macrosegregation?

A1: Microsegregation refers to localized variations in chemical composition that occur on the scale of the dendritic structure (micrometers). It can often be homogenized through heat treatment. Macrosegregation, on the other hand, involves compositional differences over much larger distances, on the order of millimeters to the entire cross-section of the slab.<sup>[7]</sup> Due to the large diffusion distances, macrosegregation cannot be eliminated by conventional heat treatment.<sup>[7]</sup>

Q2: How is the segregation ratio calculated and what does it signify?

A2: The segregation ratio is a quantitative measure of the severity of segregation. It is typically calculated as the ratio of the maximum concentration of an element in the segregated zone ( $C_{\text{max}}$ ) to the nominal concentration of that element in the **steel** ( $C_{\text{nom}}$ ) or the minimum concentration in a depleted zone ( $C_{\text{min}}$ ). A segregation ratio greater than 1 indicates positive segregation (enrichment), while a ratio less than 1 indicates negative segregation (depletion).

[1]

Q3: Can electromagnetic stirring (EMS) help in reducing macrosegregation?

A3: Yes, electromagnetic stirring can be an effective technique for reducing macrosegregation. By inducing a stirring motion in the molten **steel** pool, EMS can promote the formation of a more uniform solidification structure with a larger equiaxed zone. This helps to break up the columnar dendritic growth and distribute the solute more evenly, thereby reducing the severity of macrosegregation.

Q4: Are there non-destructive methods to evaluate macrosegregation?

A4: While destructive methods like macroetching and chemical analysis are the most common and definitive ways to assess macrosegregation, some non-destructive techniques are being explored. Ultrasonic testing, for example, can be used to detect internal defects like porosity that are often associated with severe segregation. However, these methods are generally less direct and may not provide detailed information about the chemical composition.

## Data Presentation

Table 1: Effect of Casting Superheat on Centerline Carbon Segregation

Superheat (°C)	Centerline Carbon Segregation Ratio ( $C/C_{\text{nom}}$ )	Reference
10	0.91	[2]
22	Intermediate	[2]
40	1.01	[2]

Table 2: Influence of Soft Reduction Amount on Centerline Carbon Segregation Index

Soft Reduction Amount (mm)	Carbon Macrosegregation Index	Reference
1	1.3 (24% fraction)	<a href="#">[4]</a>
2	1.3 (17% fraction)	<a href="#">[4]</a>
4	1.3 (20% fraction)	<a href="#">[4]</a>

## Experimental Protocols

### 1. Macroetching for Revealing Macrosegregation

This protocol provides a general procedure for macroetching **steel** slabs to visually inspect for macrosegregation.

Materials:

- Sectioned **steel** slab sample
- Grinding papers of decreasing grit size (e.g., 80, 120, 240, 400, 600)
- Polishing cloths with diamond paste (e.g., 6  $\mu\text{m}$ , 1  $\mu\text{m}$ )
- Etching reagent (e.g., 10-15% aqueous solution of ammonium persulfate)
- Safety equipment (gloves, goggles, fume hood)

Procedure:

- Sample Preparation:
  - Cut a transverse or longitudinal section from the **steel** slab.
  - Grind the surface of the sample using progressively finer grinding papers to obtain a flat, smooth surface.
  - Polish the ground surface using diamond paste on polishing cloths to a near-mirror finish.

- Thoroughly clean the polished surface with a suitable solvent (e.g., ethanol or acetone) and dry it.
- Etching:
  - Perform the etching in a well-ventilated fume hood.
  - Immerse the prepared sample in the etching reagent or swab the surface with the etchant.
  - The etching time will vary depending on the **steel** grade and the concentration of the etchant. A typical time is 10-30 minutes.
  - Visually monitor the etching process until the macrostructure, including any segregation patterns, is clearly revealed.
- Post-Etching:
  - Remove the sample from the etchant and immediately rinse it with running water.
  - Neutralize any remaining acid by rinsing with a dilute solution of sodium bicarbonate, followed by another water rinse.
  - Dry the etched surface thoroughly with a stream of warm air.
- Analysis:
  - Visually examine the etched surface for macrosegregation patterns such as centerline segregation, V-segregation, and banding.
  - Photograph the etched surface for documentation and further analysis.

## 2. Quantitative Analysis of Macrosegregation using SEM-EDS

This protocol outlines the steps for quantitative elemental analysis of macrosegregation in **steel** slabs using a Scanning Electron Microscope (SEM) equipped with an Energy Dispersive X-ray Spectrometer (EDS).

Materials and Equipment:

- Polished **steel** sample (as prepared for macroetching, but unetched)
- Scanning Electron Microscope with EDS detector
- Certified reference materials for calibration
- Carbon coater (if analyzing non-conductive inclusions)


#### Procedure:


- Sample Introduction and SEM Setup:
  - Mount the polished sample on an SEM stub using conductive tape.
  - If necessary, apply a thin conductive carbon coat to the sample surface to prevent charging.
  - Insert the sample into the SEM chamber and pump down to the required vacuum level.
  - Set the desired accelerating voltage (e.g., 15-20 kV) and beam current.
- EDS Calibration:
  - Using a certified reference material of known composition, perform an EDS calibration to ensure the accuracy of the quantitative analysis.
- Locating Regions of Interest:
  - Navigate to the areas of interest on the sample surface, such as the centerline or regions identified as having segregation from prior macroetching of a parallel sample.
  - Acquire a secondary electron or backscattered electron image to visualize the microstructure and identify the specific locations for analysis.
- Data Acquisition:
  - Perform spot analyses at multiple points across the segregation zone and in the surrounding matrix to determine the elemental composition.



- Alternatively, perform a line scan across the segregated feature to obtain a compositional profile.
- For a more comprehensive analysis, elemental mapping can be performed over a larger area to visualize the distribution of different elements.
- Data Analysis:
  - Process the collected EDS spectra using the accompanying software to obtain quantitative elemental compositions.
  - Calculate the segregation ratio for the elements of interest.
  - Generate compositional profiles and elemental maps to visualize the extent and nature of the macrosegregation.

## Mandatory Visualizations





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. etheses.bham.ac.uk [etheses.bham.ac.uk]
- 2. researchgate.net [researchgate.net]
- 3. espace2.etsmtl.ca [espace2.etsmtl.ca]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]
- 6. Numerical and Experimental Study on Carbon Segregation in Square Billet Continuous Casting with M-EMS - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Reducing Macrosegregation Defects in Continuously Cast Steel Slabs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175346#reducing-macrosegregation-defects-in-continuously-cast-steel-slabs]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)